

# Technical Support Center: Safe Disposal of 1,3-Dichloropropane Waste

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1,3-Dichloropropane**

Cat. No.: **B093676**

[Get Quote](#)

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe disposal of **1,3-Dichloropropane** waste. The information is presented in a question-and-answer format to address specific issues that may be encountered during laboratory experiments.

## Frequently Asked Questions (FAQs)

**Q1:** What is **1,3-Dichloropropane** and what are its primary hazards?

**A1:** **1,3-Dichloropropane** (CAS No. 142-28-9) is a colorless liquid with a chloroform-like odor. It is primarily used as a solvent and an intermediate in chemical synthesis. The primary hazards associated with **1,3-Dichloropropane** are:

- Flammability: It is a flammable liquid and its vapors can form explosive mixtures with air.
- Toxicity: It is harmful if swallowed or inhaled and can cause irritation to the skin, eyes, and respiratory tract.
- Environmental Hazard: It is toxic to aquatic life with long-lasting effects.

**Q2:** What are the immediate steps to take in case of a **1,3-Dichloropropane** spill?

**A2:** In the event of a spill, immediately evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a respirator with an organic vapor

cartridge. Contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth. Collect the absorbed material into a sealed, properly labeled container for hazardous waste disposal. Do not allow the spill to enter drains or waterways.

**Q3:** How should I store **1,3-Dichloropropane** waste before disposal?

**A3:** Store **1,3-Dichloropropane** waste in a tightly closed, properly labeled container. The container should be made of a compatible material (e.g., glass or a suitable plastic) and stored in a cool, dry, well-ventilated area away from heat, sparks, and open flames. It is crucial to segregate it from incompatible materials such as strong oxidizing agents, strong bases, and reactive metals (e.g., aluminum, magnesium).

**Q4:** What is the appropriate EPA hazardous waste code for **1,3-Dichloropropane**?

**A4:** While **1,3-Dichloropropane** is a hazardous waste, a specific "U" or "P" listing under the Resource Conservation and Recovery Act (RCRA) is not explicitly assigned to it. However, waste containing **1,3-Dichloropropane** may be classified as a hazardous waste if it exhibits characteristics of ignitability (D001), corrosivity (D002), reactivity (D003), or toxicity (D004-D043). Given its flammability, it will likely be classified under the D001 waste code. Always consult with your institution's environmental health and safety (EHS) office for proper waste classification and disposal procedures.

**Q5:** Can I dispose of small amounts of **1,3-Dichloropropane** waste down the drain?

**A5:** No, you should never dispose of **1,3-Dichloropropane** waste down the drain. It is insoluble in water and toxic to aquatic life. This method of disposal is environmentally irresponsible and may be in violation of local and federal regulations.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected Color Change in Waste Container	Contamination with an incompatible substance.	Carefully review the list of chemicals that have been added to the waste container. Segregate the container and consult with your EHS office immediately. Do not add any more waste to the container.
Pressure Buildup in Waste Container	Reaction between incompatible wastes or decomposition.	Do not attempt to open the container. Move it to a well-ventilated area, such as a fume hood, away from heat and ignition sources. Alert your colleagues and contact your EHS office for guidance on how to safely vent and handle the container.
Leak or Crack in Waste Container	Improper container material or physical damage.	Immediately transfer the contents to a new, compatible container in a fume hood while wearing appropriate PPE. Absorb any spilled material with an inert absorbent and dispose of it as hazardous waste. Label the new container correctly.
Uncertainty about Waste Compatibility	Lack of information on the reactivity of a chemical mixture.	Always assume that different waste streams are incompatible unless you have specific information to the contrary. Collect different types of halogenated waste in separate, clearly labeled containers. Consult chemical

compatibility charts or your  
EHS office.

## Quantitative Data Summary

Property	Value
CAS Number	142-28-9
Molecular Formula	C <sub>3</sub> H <sub>6</sub> Cl <sub>2</sub>
Molecular Weight	112.99 g/mol
Boiling Point	120-122 °C
Flash Point	16 °C (60.8 °F)
Specific Gravity	1.156 g/cm <sup>3</sup> at 25 °C
Vapor Density	3.9 (Air = 1)
Solubility in Water	Insoluble

## Experimental Protocol: Small-Scale Neutralization of 1,3-Dichloropropane Waste

This protocol describes a method for the chemical neutralization of small quantities of **1,3-Dichloropropane** waste in a laboratory setting via base-catalyzed hydrolysis. This procedure should only be performed by trained personnel in a certified chemical fume hood.

### Materials:

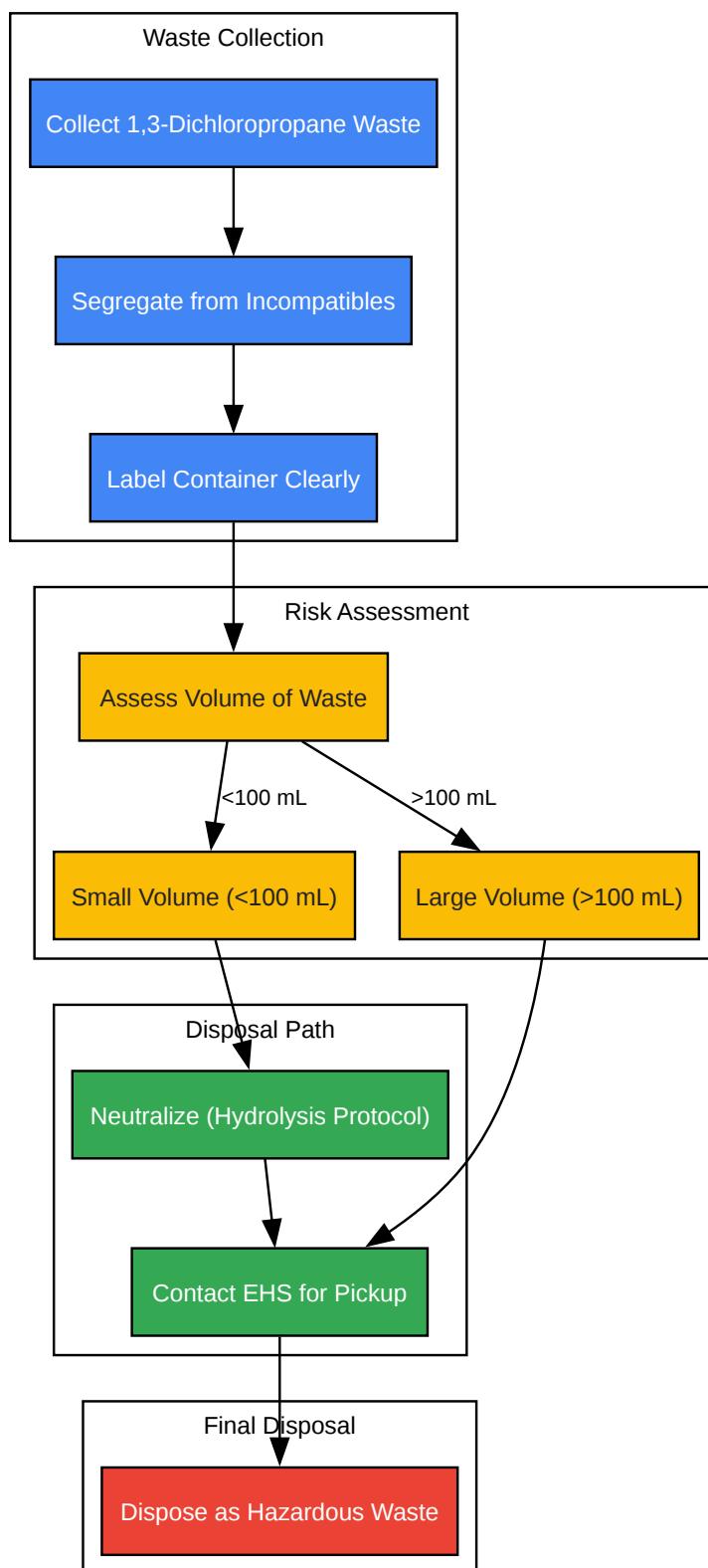
- **1,3-Dichloropropane** waste
- Sodium hydroxide (NaOH)
- Ethanol
- Water

- pH indicator paper or a calibrated pH meter
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle
- Condenser
- Appropriate PPE (chemical-resistant gloves, safety goggles, lab coat)

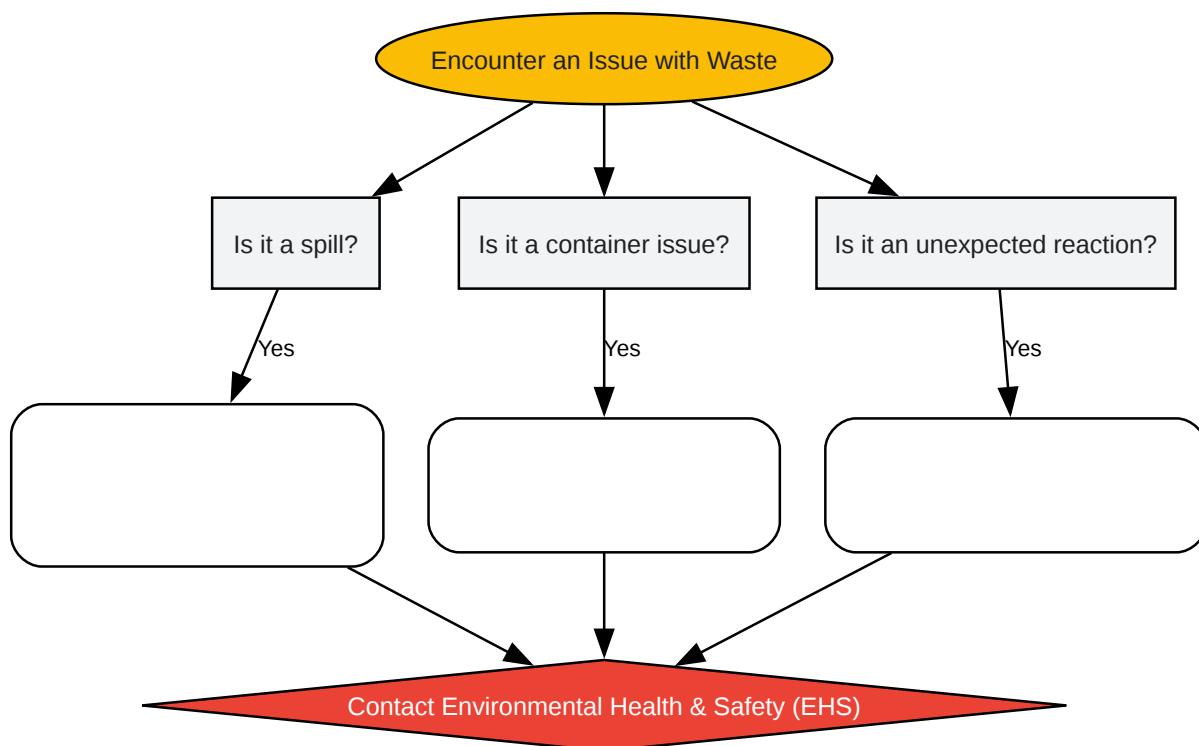
**Procedure:**

- Preparation: In a chemical fume hood, prepare a 1 M solution of sodium hydroxide in a 1:1 ethanol/water mixture.
- Reaction Setup: Place a measured amount of **1,3-Dichloropropane** waste into a round-bottom flask equipped with a magnetic stir bar. For every 1 mole of **1,3-Dichloropropane**, add at least 2.2 moles of the 1 M ethanolic NaOH solution.
- Reaction: Attach a condenser to the flask and begin stirring the mixture. Gently heat the solution to a mild reflux (approximately 70-80°C) using a heating mantle.
- Monitoring: Allow the reaction to proceed for several hours. The hydrolysis of **1,3-Dichloropropane** will produce 1,3-propanediol and sodium chloride.
- Cooling and Neutralization: After the reaction is complete, turn off the heat and allow the mixture to cool to room temperature. Check the pH of the solution. If it is still basic, neutralize it by adding a dilute acid (e.g., 1 M HCl) dropwise until the pH is between 6 and 8.
- Disposal: The resulting neutralized aqueous solution, containing primarily 1,3-propanediol, ethanol, water, and salts, should be collected and disposed of as hazardous waste according to your institution's guidelines.

## Visualizations

[Click to download full resolution via product page](#)

Caption: Decision workflow for the safe disposal of **1,3-Dichloropropane** waste.



[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for common issues with **1,3-Dichloropropane** waste.

- To cite this document: BenchChem. [Technical Support Center: Safe Disposal of 1,3-Dichloropropane Waste]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b093676#safe-disposal-of-1-3-dichloropropane-waste\]](https://www.benchchem.com/product/b093676#safe-disposal-of-1-3-dichloropropane-waste)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)